

Standard operating procedure for handling 2-Fluorobenzaldehyde chloride

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Compound of Interest

Compound Name: 2-Fluorobenzaldehyde chloride

Cat. No.: B14764370

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Standard Operating Procedure: Handling 2-Fluorobenzaldehyde Chloride

Technical Note & Protocol Guide

Part 1: Compound Identity & Critical Disambiguation

CRITICAL SAFETY NOTICE: The nomenclature "**2-Fluorobenzaldehyde chloride**" is chemically ambiguous and historically used as a synonym for 2-Fluorobenzal chloride. However, it is frequently confused with 2-Fluorobenzoyl chloride due to the similarity in name and application in drug discovery.

Before proceeding, verify your CAS number to select the correct protocol.

Feature	Target Compound (Primary Topic)	Common Confusion
Common Name	2-Fluorobenzal chloride	2-Fluorobenzoyl chloride
Synonyms	2-Fluorobenzaldehyde chloride; 1-(Dichloromethyl)-2-fluorobenzene; -Dichloro-2-fluorotoluene	2-Fluoro-benzenecarbonyl chloride; o-Fluorobenzoyl chloride
CAS Number		
Structure	Ph(2-F)-CH-Cl (Gem-dichloride)	Ph(2-F)-CO-Cl (Acid Chloride)
Primary Hazard	Lachrymator, Corrosive, Moisture Sensitive	Corrosive, Reacts violently with water
Application	Precursor to aldehydes, acetals, and heterocycles	Amide coupling, Friedel-Crafts acylation

This SOP focuses on the handling and application of 2-Fluorobenzal chloride (CAS 320-65-0), consistent with the specific "aldehyde chloride" nomenclature provided.

Part 2: Technical Guide & Protocols

1. Chemical Properties & Reactivity Profile

2-Fluorobenzal chloride is a bifunctional electrophile. Unlike simple alkyl halides, the gem-dichloro moiety at the benzylic position is highly reactive toward nucleophiles, particularly water and amines.

- Hydrolytic Instability: Rapidly hydrolyzes in the presence of moisture to release 2-Fluorobenzaldehyde and Hydrochloric Acid (HCl) gas.
 - Mechanism:[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Lachrymatory Potential: High. The compound alkylates TRPA1 channels in sensory nerves, causing severe eye and respiratory irritation even at low ppm.

- **Thermal Stability:** Generally stable up to 150°C under anhydrous conditions, but trace metal salts (Fe, Al) can catalyze polymerization or decomposition.

2. Storage & Handling SOP

Objective: Prevent hydrolysis and exposure to lachrymatory vapors.

A. Engineering Controls

- **Primary Containment:** All handling must occur within a certified Chemical Fume Hood or Glove Box.
- **Ventilation:** Ensure face velocity > 100 fpm.
- **Scrubbing:** Reactions generating significant HCl (e.g., hydrolysis or nucleophilic substitution) should be vented through a dilute NaOH scrubber.

B. Personal Protective Equipment (PPE)

- **Respiratory:** If working outside a glove box, a full-face respirator with Acid Gas/Organic Vapor (AG/OV) cartridges is mandatory.
- **Dermal:** Double-gloving strategy.
 - Inner: Nitrile (4 mil).
 - Outer: Laminate film (Silver Shield/4H) or thick Butyl rubber. Standard nitrile is permeable to benzylic halides over time.

C. Storage Protocol

- **Store** in a tightly sealed container under an inert atmosphere (Nitrogen/Argon).
- **Temperature:** 2–8°C (Refrigerated) is recommended to minimize vapor pressure, though chemically stable at RT.
- **Segregation:** Store away from strong oxidizers, bases (amines), and water.

3. Experimental Protocols

Context: Commercial 2-fluorobenzaldehyde often oxidizes to the benzoic acid. This protocol generates fresh, acid-free aldehyde from the chloride precursor.

Reagents:

- 2-Fluorobenzal chloride (1.0 equiv)[1][4]
- Water (5.0 equiv)
- Calcium Carbonate () or Sodium Acetate (2.2 equiv) - Acid Scavenger
- Solvent: 1,4-Dioxane or THF (Optional, for solubility)

Step-by-Step:

- Setup: Equip a 3-neck round-bottom flask with a reflux condenser, internal thermometer, and addition funnel. Connect the condenser outlet to a base scrubber (10% NaOH).
- Charging: Add water, solvent, and acid scavenger () to the flask. Heat to 60°C.
- Addition: Add 2-Fluorobenzal chloride dropwise over 30 minutes. Note: Exothermic reaction.
- Reaction: Reflux at 90–100°C for 2–4 hours. Monitor by TLC (Hexane/EtOAc) or GC-MS.
- Workup:
 - Cool to RT. Filter off inorganic salts.
 - Extract with Dichloromethane (DCM).
 - Wash organic layer with saturated (to remove trace acid) and Brine.
 - Dry over

and concentrate in vacuo.

- Purification: Distillation under reduced pressure (if high purity is required).

Context: Direct conversion to acetals without passing through the aldehyde, useful for protecting group strategies in drug synthesis.

Reagents:

- 2-Fluorobenzal chloride (1.0 equiv)^{[1][4]}
- Ethylene Glycol (1.2 equiv)
- Base: Potassium Carbonate (
, anhydrous, 2.5 equiv)
- Solvent: DMF or DMSO (Anhydrous)

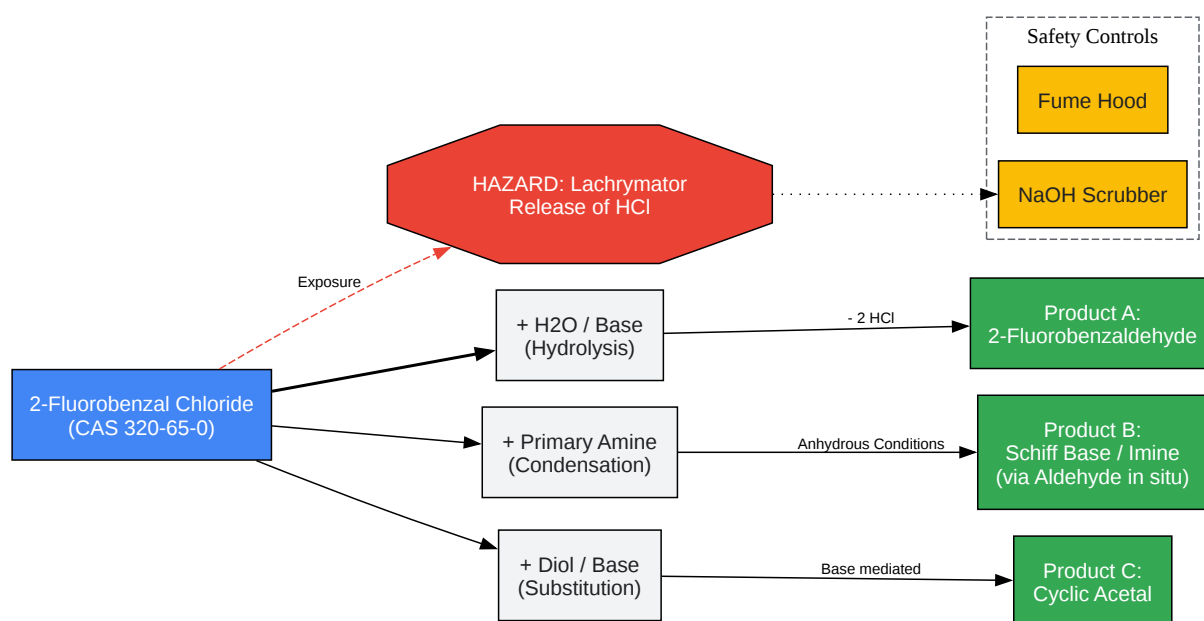
Step-by-Step:

- Preparation: Flame-dry glassware and purge with Nitrogen.
- Dissolution: Dissolve 2-Fluorobenzal chloride in anhydrous DMF.
- Addition: Add
followed by Ethylene Glycol.
- Heating: Heat to 100°C for 6–12 hours.
- Quench: Pour into ice-water mixture.
- Extraction: Extract with Ethyl Acetate (
). Wash efficiently with water to remove DMF.

Part 3: Visualization & Logic

1. Reactivity & Workflow Diagram

The following diagram illustrates the divergent reactivity pathways for 2-Fluorobenzal chloride and the critical safety checkpoints.



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Caption: Divergent synthetic pathways for 2-Fluorobenzal chloride showing hydrolysis (top), imine formation (middle), and acetal protection (bottom), with integrated safety controls.

2. Quantitative Data Summary: Physical Properties

Property	Value	Relevance to Protocol
Molecular Weight	179.02 g/mol	Calculation of stoichiometry.
Boiling Point	224°C (at 760 mmHg)	High boiling point allows high-temp reactions without pressure vessels.
Density	1.3 g/mL	Denser than water; sinks in aqueous extractions.
Flash Point	79°C	Combustible. Use non-sparking tools.
Solubility	Soluble in DCM, THF, Toluene	Use these solvents for anhydrous transfers.

Part 4: References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 67683, 2-Fluorobenzal chloride. Retrieved from [\[Link\]](#)

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